

Safeguarding Researchers: A Comprehensive Guide to Handling Lisavanbulin

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Compound of Interest

Compound Name: *Lisavanbulin*

Cat. No.: *B1194490*

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Essential protocols for the safe management and disposal of the investigational anti-cancer agent **Lisavanbulin**, ensuring the protection of laboratory personnel and the integrity of research.

As an orally bioavailable small-molecule tumor checkpoint controller, **Lisavanbulin** is a promising agent in oncology research, particularly for aggressive cancers like glioblastoma.[1][2] Given its cytotoxic nature as a microtubule-destabilizing agent, stringent adherence to safety protocols is paramount for all personnel involved in its handling.[3][4][5] This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to support researchers, scientists, and drug development professionals in the safe management of **Lisavanbulin**.

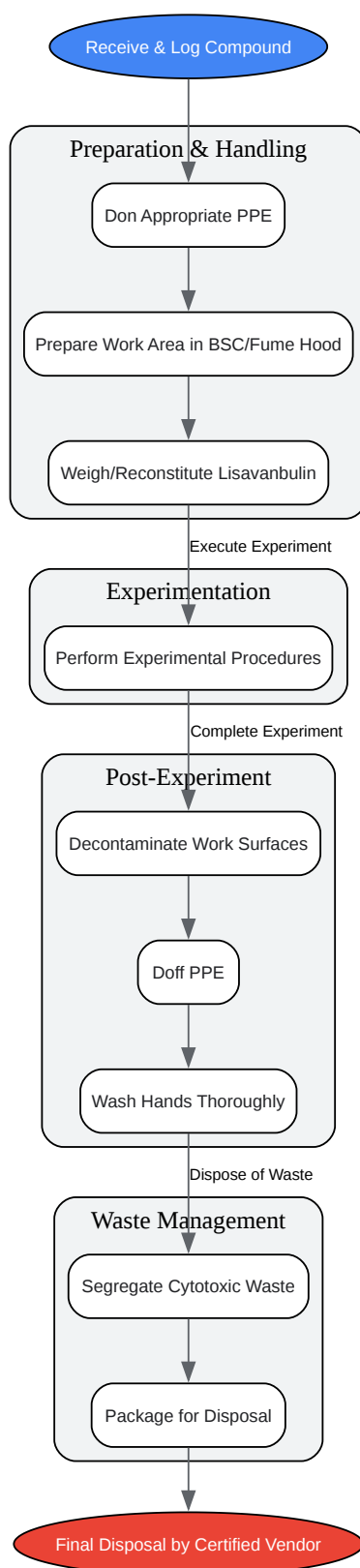
Personal Protective Equipment (PPE): Your First Line of Defense

Consistent and correct use of Personal Protective Equipment (PPE) is non-negotiable when handling cytotoxic compounds like **Lisavanbulin** to prevent exposure through skin contact, inhalation, or accidental ingestion.[6][7] The following table summarizes the recommended PPE for various stages of handling.

Activity	Required PPE	Specifications & Best Practices
Compound Receipt & Storage	Double Gloves	Nitrile gloves are recommended. The outer glove should be disposed of immediately after handling the primary container.
Preparation & Handling (e.g., weighing, dissolving)	Double Gloves, Disposable Gown, Eye Protection (Safety Goggles or Face Shield), Respiratory Protection	- Use powder-free nitrile gloves tested for use with chemotherapy agents. ^{[7][8]} - Gowns should be disposable, lint-free, and have closed fronts and cuffs.- A full-face shield is preferred to protect against splashes. ^[9] - A fit-tested N95 or N100 respirator should be used when handling powders or when there is a risk of aerosol generation. ^[9]
Administration (in-vitro/in-vivo)	Double Gloves, Disposable Gown, Eye Protection	Ensure all connections are secure to prevent leaks. Work within a certified biological safety cabinet (BSC) or chemical fume hood.
Waste Disposal	Double Gloves, Disposable Gown	All contaminated materials must be disposed of as cytotoxic waste.

Operational Plan: A Step-by-Step Workflow for Safe Handling

A systematic approach is crucial to minimize the risk of exposure and contamination. The following workflow outlines the key steps for safely handling **Lisavanbulin** from receipt to disposal.



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References

- 1. Glioblastoma Foundation® Acquires Drug Lisavanbulin - Glioblastoma Foundation [glioblastomafoundation.org]
- 2. Preclinical modeling in glioblastoma patient-derived xenograft (GBM PDX) xenografts to guide clinical development of lisavanbulin-a novel tumor checkpoint controller targeting microtubules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Safety and anti-tumor activity of lisavanbulin administered as 48-hour infusion in patients with ovarian cancer or recurrent glioblastoma: a phase 2a study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. zora.uzh.ch [zora.uzh.ch]
- 5. Portico [access.portico.org]
- 6. ipservices.care [ipservices.care]
- 7. Cytotoxic Drugs Risk: Which Protective Gloves for Cytotoxic Drugs? [shieldscientific.com]
- 8. Handling cytotoxic material [cleanroomtechnology.com]
- 9. Safe handling of cytotoxics: guideline recommendations - PMC [pmc.ncbi.nlm.nih.gov]
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